

# An In-depth Technical Guide to the Basic Properties of Dibasic Lead Phosphite

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lead phosphite

Cat. No.: B097946

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## Abstract

Dibasic **lead phosphite** is an inorganic lead compound widely recognized for its efficacy as a heat and light stabilizer, primarily in polyvinyl chloride (PVC) and other chlorinated polymers. Its multifaceted mechanism of action, which includes scavenging acidic byproducts of polymer degradation and providing antioxidant properties, makes it a crucial additive for enhancing the durability and lifespan of these materials. This technical guide provides a comprehensive overview of the fundamental properties of dibasic **lead phosphite**, including its chemical identity, physicochemical characteristics, synthesis methodologies, and its role as a polymer stabilizer. Detailed experimental protocols for its synthesis and characterization are also presented to facilitate further research and application.

## Chemical Identity and Formula

Dibasic **lead phosphite** is a complex inorganic salt. While it is often represented by the simplified formula  $2\text{PbO} \cdot \text{PbHPO}_3 \cdot \frac{1}{2}\text{H}_2\text{O}$ , a more structurally descriptive representation is  $\text{Pb}_3\text{O}(\text{OH})_2(\text{HPO}_3)$ .<sup>[1]</sup> The compound is a basic salt containing the phosphite anion ( $\text{HPO}_3^{2-}$ ). For clarity, various identifiers are provided in the table below.

Identifier	Value
CAS Number	12141-20-7[2][3], 1344-40-7[4][5]
Molecular Formula	HO <sub>5</sub> PPb <sub>3</sub> [6]
Molecular Weight	733.58 g/mol [6]
Synonyms	Dibasic lead(II) phosphite, Trilead dioxide phosphonate, Plumbous phosphite[3]

## Physicochemical Properties

Dibasic **lead phosphite** is a white or yellowish crystalline powder.[7] Key quantitative physical and chemical properties are summarized in the table below for easy comparison.

Property	Value	Source(s)
Appearance	White to yellowish crystalline powder	[7]
Density	6.1 - 6.94 g/cm <sup>3</sup>	[7][8]
Refractive Index	~2.25	[7][9]
Melting Point	Decomposes	[8]
Thermal Behavior	Turns gray-black at ~200°C and yellow at ~450°C	[7][8]
Solubility	Insoluble in water and organic solvents. Soluble in hydrochloric acid, nitric acid, and ammonium acetate solution.	[7]

## Synthesis of Dibasic Lead Phosphite

The synthesis of dibasic **lead phosphite** is typically achieved through a precipitation reaction in an aqueous medium. The most common method involves the reaction of a lead source, such

as lead monoxide (litharge), with phosphorous acid.

## Experimental Protocol: Synthesis from Lead Monoxide

This protocol describes a common laboratory-scale synthesis of dibasic **lead phosphite**.

### Materials:

- Lead (II) oxide (PbO, litharge)
- Phosphorous acid ( $\text{H}_3\text{PO}_3$ )
- Glacial acetic acid ( $\text{CH}_3\text{COOH}$ ) (catalyst)
- Deionized water

### Equipment:

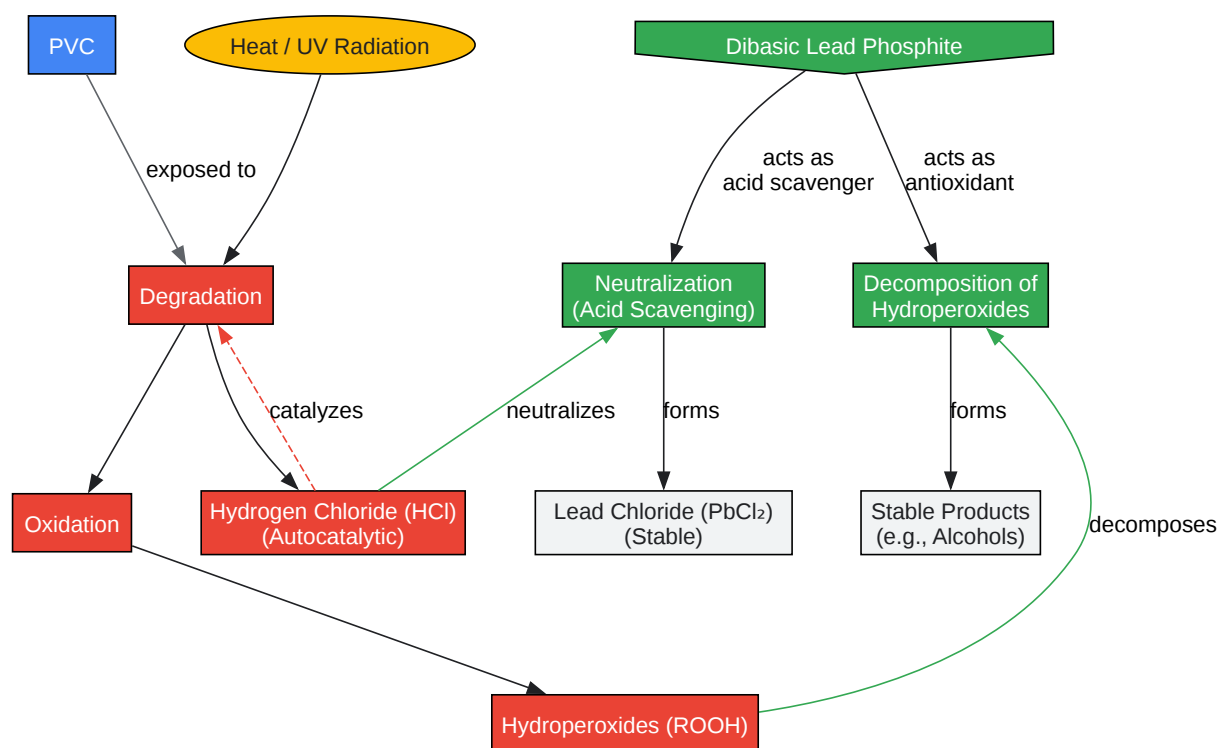
- Reaction vessel with a mechanical stirrer and heating mantle
- Dropping funnel
- pH meter
- Buchner funnel and filter paper
- Drying oven

### Procedure:

- A suspension of finely powdered lead monoxide is prepared in warm deionized water in the reaction vessel. A small amount of glacial acetic acid is added to the suspension to act as a catalyst.[\[10\]](#)
- The suspension is heated to approximately 50-70°C with constant stirring.[\[11\]](#)
- A dilute solution of phosphorous acid is slowly added to the heated lead monoxide suspension over a period of several hours.[\[10\]](#)[\[11\]](#)

- The pH of the reaction mixture is monitored. The reaction is considered complete when the pH of the suspension stabilizes at approximately 6.9, indicating the formation of the dibasic salt.[9]
- The resulting white precipitate of dibasic **lead phosphite** is collected by vacuum filtration using a Buchner funnel.
- The collected solid is washed with deionized water to remove any unreacted starting materials and soluble byproducts.
- The final product is dried in an oven at a temperature of 60-80°C to a constant weight.[9]

## Logical Flow of Synthesis



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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